

A Comparative Guide to the Histopathological Differences Between PLP- and MOG-Induced EAE

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Experimental Autoimmune Encephalomyelitis (EAE) is an indispensable animal model for studying the pathogenesis of multiple sclerosis (MS) and for the preclinical evaluation of novel therapeutics. The choice of the myelin antigen used for immunization is a critical determinant of the resulting disease phenotype, profoundly influencing the clinical course, immunological mechanisms, and central nervous system (CNS) histopathology. This guide provides a detailed comparison of the histopathological and immunological features of two widely used EAE models: one induced by proteolipid protein (PLP) and the other by myelin oligodendrocyte glycoprotein (MOG).

Histopathological and Immunological Distinctions

The selection of PLP or MOG as the encephalitogenic antigen results in distinct pathological manifestations within the CNS. While both models recapitulate key features of MS, including inflammation, demyelination, and axonal damage, they differ significantly in the localization of lesions, the composition of inflammatory infiltrates, and the extent of demyelination.^[1]

MOG-induced EAE, typically in C57BL/6 mice, is characterized by a robust inflammatory response and significant demyelination.[1] This model often presents with a chronic, non-relapsing paralysis.[2] Histopathologically, the lesions are commonly found in the spinal cord and are characterized by infiltrates of T cells and macrophages.[3][4] A key feature of the MOG model, particularly when using the full-length protein, is the significant involvement of B cells and antibody-dependent mechanisms in its pathogenesis.[2][5][6]

In contrast, PLP-induced EAE, often studied in SJL mice, typically manifests as a relapsing-remitting disease course, which more closely mimics the most common form of human MS.[3][7] The inflammatory lesions in PLP-EAE can be found in both the brain and spinal cord.[8] While T cells are the primary drivers of pathology in this model, the demyelination can be less severe and more variable compared to MOG-EAE.[1][9] The PLP model is considered to be largely B cell-independent.[2]

Quantitative Histopathological Comparison

The following table summarizes the key quantitative histopathological and immunological differences between PLP- and MOG-induced EAE models, synthesized from multiple experimental studies.

Feature	PLP-Induced EAE	MOG-Induced EAE
Typical Mouse Strain	SJL/J[7]	C57BL/6[7]
Clinical Course	Relapsing-remitting[3][7]	Chronic, non-relapsing[2]
Primary Lesion Location	Brain and Spinal Cord[8]	Primarily Spinal Cord[2]
Inflammatory Infiltrates		
T Cells (CD4+)	Predominantly Th1 and Th17[10]	Predominantly Th1 and Th17[10]
B Cells	Minimal involvement[2]	Significant involvement, can form ectopic germinal centers[2][11]
Macrophages/Microglia	Present in lesions[12]	Abundant in lesions[13]
Demyelination	Variable, can be less severe[1][9]	Robust and widespread[1]
Axonal Damage	Present, correlates with disease severity	Present, correlates with inflammation and demyelination[13][14]
Key Cytokine Profile	IFN- γ (Th1), IL-17 (Th17), TNF- α [10]	IFN- γ (Th1), IL-17 (Th17), IL-6, TNF- α [10]

Experimental Protocols

EAE Induction

PLP139-151-Induced EAE in SJL Mice:

- Antigen Emulsion Preparation: Emulsify PLP139-151 peptide in an equal volume of Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis to a final concentration of 1-2 mg/mL.
- Immunization: On day 0, subcutaneously inject 100-200 μ g of the emulsified PLP peptide at two sites on the flanks of female SJL mice (8-12 weeks old).

- Pertussis Toxin Administration: On days 0 and 2, administer 200 ng of Pertussis Toxin (PTX) intraperitoneally to facilitate the entry of immune cells into the CNS.[\[1\]](#)

MOG35-55-Induced EAE in C57BL/6 Mice:

- Antigen Emulsion Preparation: Emulsify MOG35-55 peptide in an equal volume of CFA containing Mycobacterium tuberculosis to a final concentration of 1 mg/mL.[\[1\]](#)
- Immunization: On day 0, subcutaneously inject 200 µg of the emulsified MOG peptide at two sites on the flank of female C57BL/6 mice (8-12 weeks old).[\[1\]](#)
- Pertussis Toxin Administration: Administer 200 ng of PTX intraperitoneally on day 0 and day 2.[\[1\]](#)

Histopathological Analysis

- Tissue Collection and Fixation: At the desired experimental endpoint, perfuse mice transcardially with phosphate-buffered saline (PBS) followed by 4% paraformaldehyde (PFA). Dissect the brain and spinal cord and post-fix in 4% PFA.
- Tissue Processing: Process the fixed tissues for paraffin embedding.
- Sectioning: Cut 5-10 µm thick sections using a microtome.

Luxol Fast Blue (LFB) Staining for Myelin:

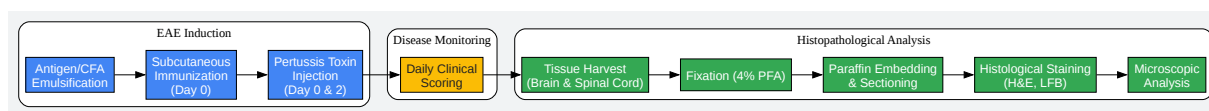
- Deparaffinize and rehydrate sections to 95% ethanol.
- Stain in Luxol Fast Blue solution overnight at 56°C.[\[6\]](#)
- Rinse with 95% ethanol and then distilled water.
- Differentiate in 0.05% lithium carbonate solution for 30 seconds, followed by 70% ethanol for 30 seconds.[\[6\]](#)
- Repeat differentiation until gray matter is colorless and white matter is sharply defined.
- Counterstain with Cresyl Violet solution for 30-40 seconds.[\[6\]](#)

- Dehydrate through graded alcohols and clear in xylene.
- Mount with a resinous mounting medium.

Hematoxylin and Eosin (H&E) Staining for Inflammation:

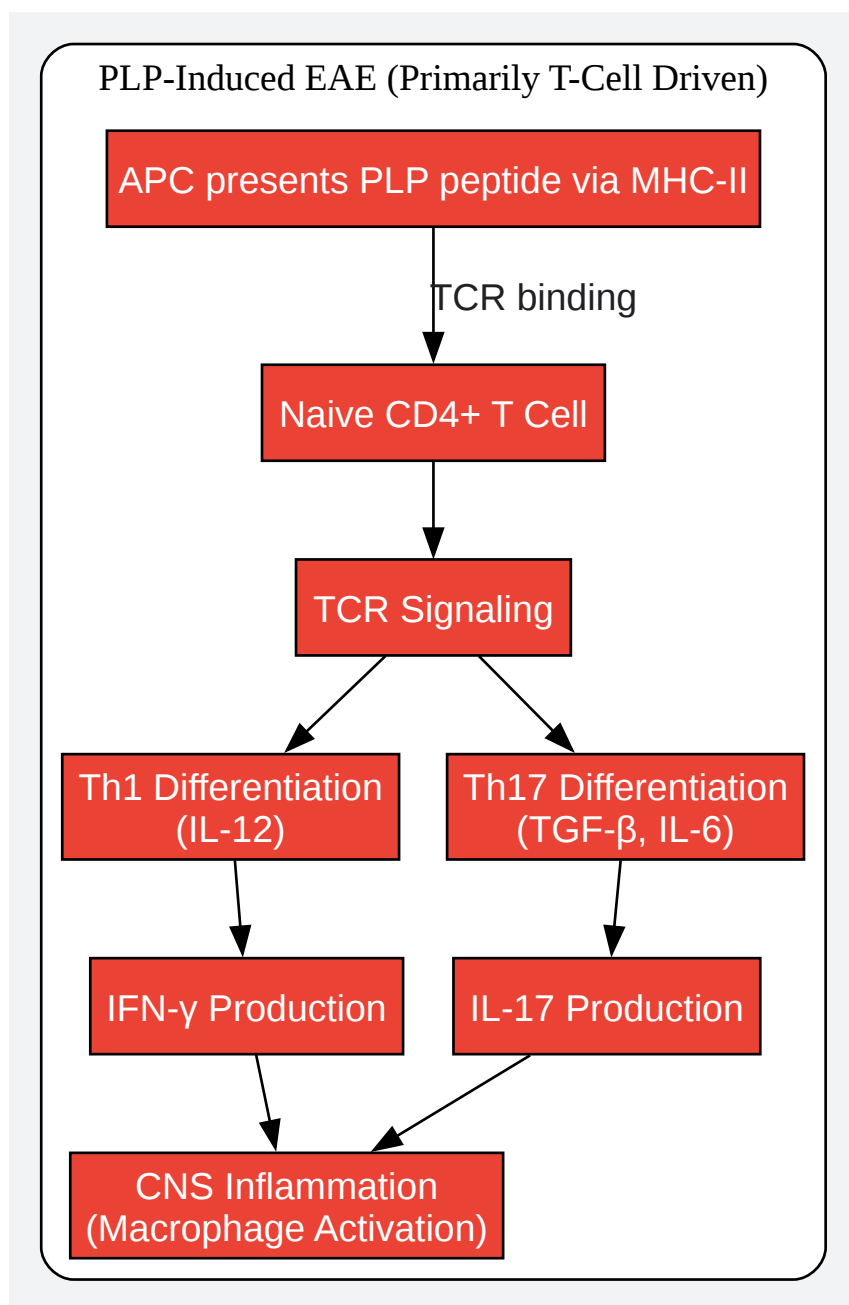
- Deparaffinize and rehydrate sections to distilled water.
- Stain in Harris Hematoxylin for 3-5 minutes.[14]
- Rinse in running tap water.
- Differentiate in 0.3% acid alcohol.
- "Blue" the sections in Scott's tap water substitute.
- Counterstain with Eosin Y for 2 minutes.
- Dehydrate through graded alcohols and clear in xylene.
- Mount with a resinous mounting medium.

Visualizing Experimental Workflows and Signaling Pathways



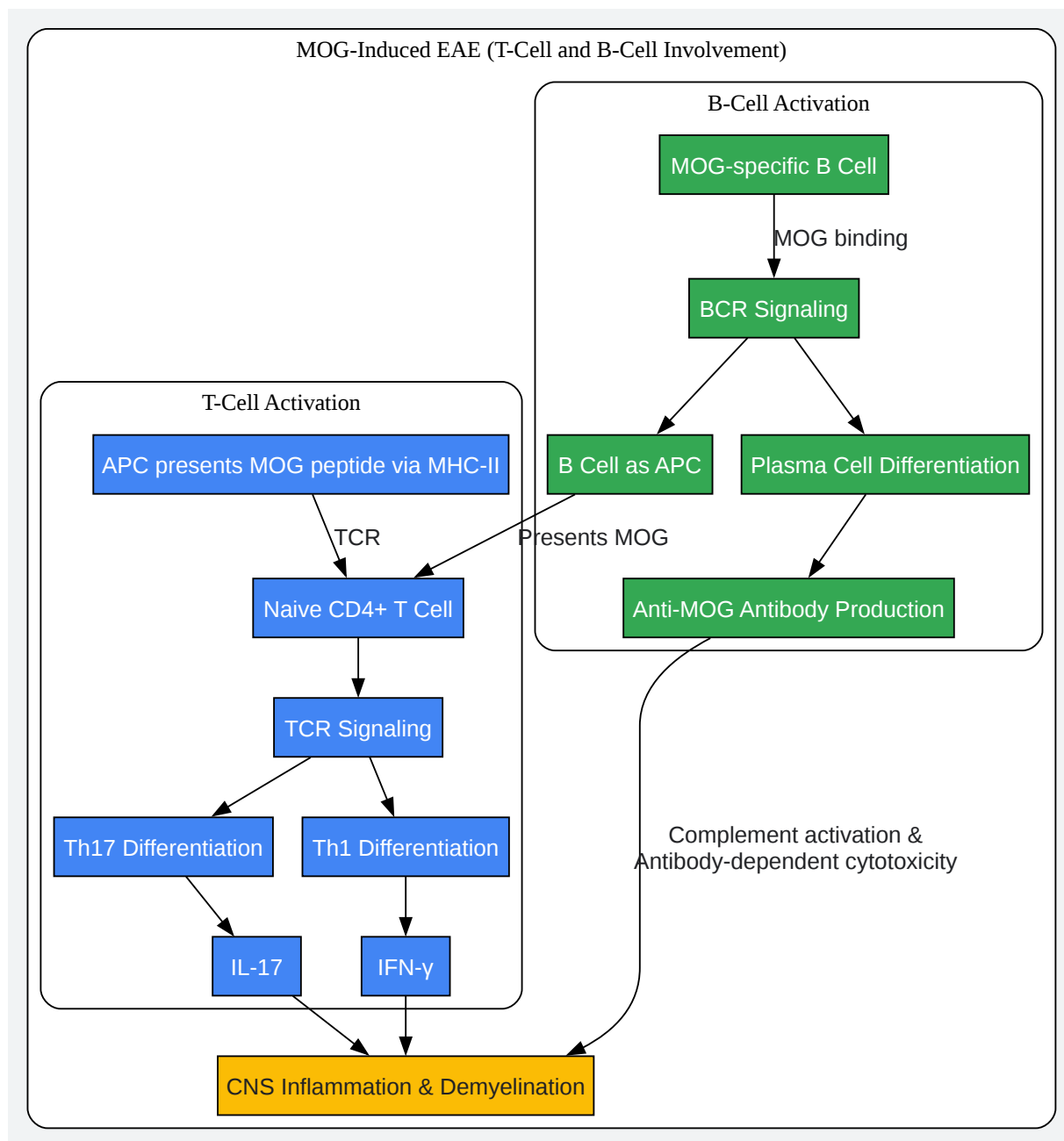
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Figure 1. Generalized workflow for EAE induction and subsequent histopathological analysis.



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Figure 2. Simplified T-cell signaling in PLP-induced EAE.



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Figure 3. Key signaling events in MOG-induced EAE.

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